

Personal protective equipment for handling 2-Chloro-3-methylbutane

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Compound of Interest

Compound Name: 2-Chloro-3-methylbutane

Cat. No.: B3192504

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Essential Safety and Handling Guide for 2-Chloro-3-methylbutane

This document provides immediate safety, operational, and disposal guidance for the handling of **2-Chloro-3-methylbutane** (CAS No. 631-65-2) for researchers, scientists, and drug development professionals. Due to limited available safety data for this specific compound, a conservative approach to handling is strongly recommended.

Operational Plan: Handling and Disposal

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[2\]](#)
- Use explosion-proof equipment and lighting.[\[1\]](#)
- Ground and bond containers when transferring the material to prevent static discharge.[\[1\]](#)[\[2\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)

- Skin Protection:
 - Wear a flame-retardant lab coat.
 - Use chemically resistant gloves. Due to the lack of specific breakthrough time data for **2-Chloro-3-methylbutane**, it is advisable to use gloves rated for similar chlorinated hydrocarbons or to double-glove. Regularly inspect gloves for any signs of degradation and replace them immediately if compromised.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not inhale vapors or mists.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.

5. Spill and Leak Procedures:

- Evacuate the area and eliminate all ignition sources.[\[3\]](#)
- Ventilate the area of the spill.
- Wear appropriate PPE as described above.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).

- Collect the absorbed material into a suitable, labeled container for disposal.[\[1\]](#)

6. Disposal:

- Dispose of waste in accordance with all local, state, and federal regulations.
- Contact a licensed professional waste disposal service.[\[3\]](#)
- Do not dispose of down the drain.

Quantitative Data

A thorough search of available safety data sheets and chemical databases did not yield specific quantitative occupational exposure limits (OELs) or glove breakthrough time data for **2-Chloro-3-methylbutane**. The table below summarizes its known physical and chemical properties.

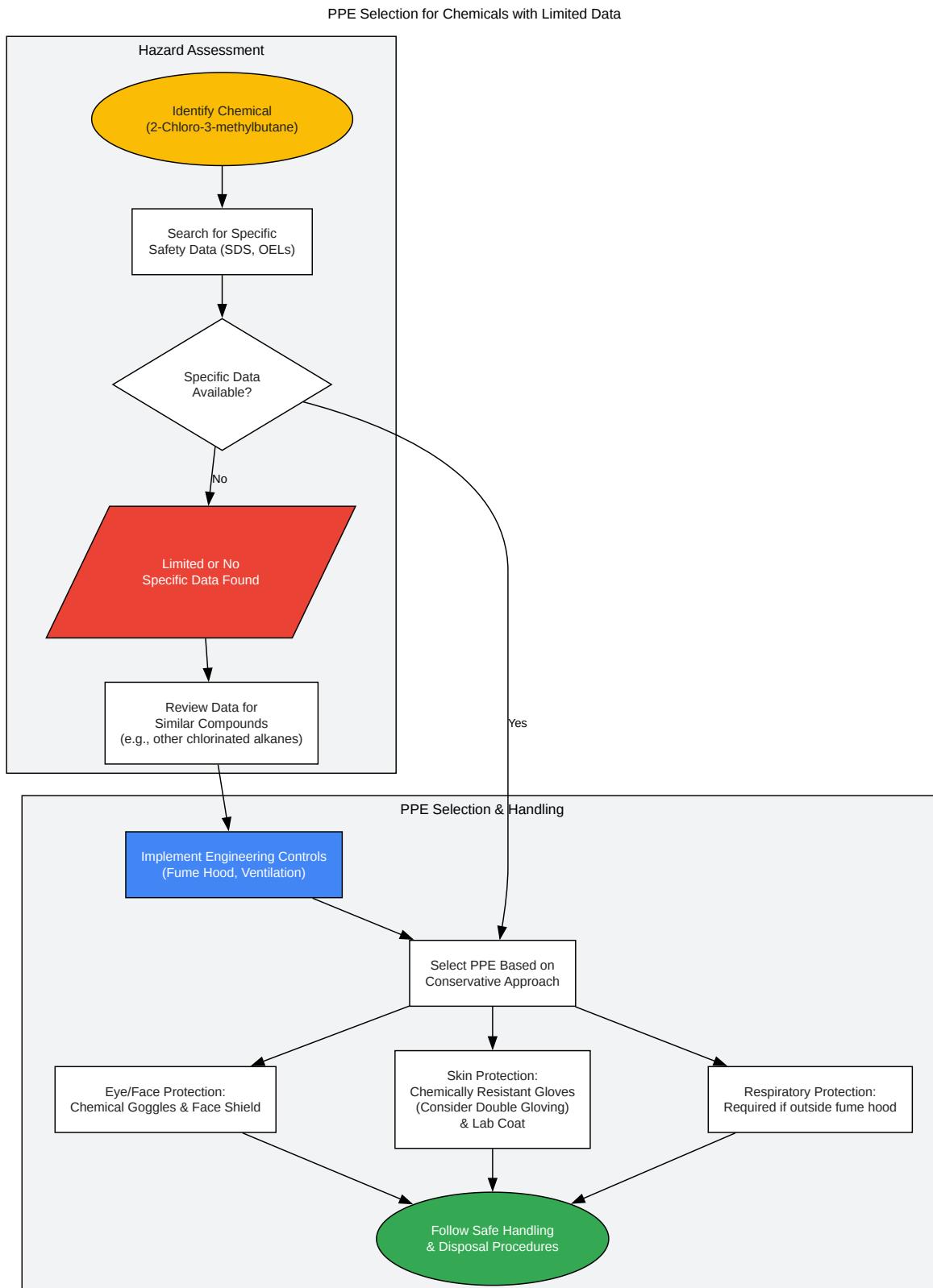
Property	Value	Reference
CAS Number	631-65-2	[4]
Molecular Formula	<chem>C5H11Cl</chem>	[5]
Molecular Weight	106.59 g/mol	[6]
Boiling Point	90.4 °C at 760 mmHg	[5]
Density	0.865 g/cm³	[5]
Occupational Exposure Limits (OELs)	No data available	
Glove Breakthrough Time	No specific data available for this compound	

Experimental Protocols

Detailed experimental protocols should be developed on a case-by-case basis, incorporating the safety and handling procedures outlined in this guide. A thorough risk assessment should be conducted before any new procedure involving **2-Chloro-3-methylbutane** is initiated.

Visualizations

Below is a logical workflow for selecting Personal Protective Equipment when handling chemicals with limited safety data, such as **2-Chloro-3-methylbutane**.



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Caption: PPE selection workflow for chemicals with limited safety data.

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